

Personal protective equipment for handling 1-(Difluoromethoxy)-3-iodobenzene

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1-(Difluoromethoxy)-3-iodobenzene

Cat. No.: B1333251

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Essential Safety and Handling Guide for 1-(Difluoromethoxy)-3-iodobenzene

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical information for handling **1-(Difluoromethoxy)-3-iodobenzene** (CAS No. 518070-17-2). Adherence to these procedures is critical for ensuring laboratory safety and operational integrity.

Hazard Identification and Personal Protective Equipment (PPE)

1-(Difluoromethoxy)-3-iodobenzene is classified as a combustible liquid that causes skin and serious eye irritation, and may cause respiratory irritation.^[1] Appropriate PPE is mandatory to minimize exposure risks.

Recommended Personal Protective Equipment:

Protection Type	Specification	Purpose
Eye/Face Protection	Chemical safety goggles or a face shield. Must meet ANSI Z87.1-2003 standards.[2]	To protect against chemical splashes and sprays.
Skin Protection	Flame-resistant lab coat and chemically resistant gloves (e.g., flexible laminate gloves like Silver Shield or 4H for unknown toxicities, worn under heavy-duty outer gloves).[2]	To prevent skin contact, irritation, and potential absorption.
Respiratory Protection	Use in a well-ventilated area or under a fume hood. If ventilation is inadequate, a NIOSH-approved respirator is necessary.	To avoid inhalation of vapors or mists, which can cause respiratory irritation.[1]
Foot Protection	Closed-toe shoes.[2]	To protect feet from spills and falling objects.

Emergency First Aid Procedures

Immediate and appropriate first aid is crucial in the event of an exposure.

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1][3][4] Remove contact lenses if present and easy to do.[1][3] Seek immediate medical attention.[1][3][5]
Skin Contact	Immediately wash off with soap and plenty of water for at least 15 minutes while removing all contaminated clothing and shoes.[1][5][6] If skin irritation persists, seek medical attention.[3][6]
Inhalation	Move the exposed person to fresh air at once.[1][5][6] If breathing is difficult or has stopped, provide artificial respiration or oxygen.[1][5] Seek immediate medical attention.[1][5]
Ingestion	Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards.[1][3][6] Seek immediate medical attention.[1][3][5]

Handling, Storage, and Disposal

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.[7]
- Do not breathe vapors or mists.[1]
- Keep away from heat, sparks, open flames, and other ignition sources.[1][3][6]
- Wash hands thoroughly after handling.[1][3][6]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][3]

- Protect from direct sunlight and light.[1][6]
- Keep away from incompatible materials such as strong oxidizing agents.[3][6]

Disposal:

- Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[1][3][6]
- Do not empty into drains.[1]
- The first rinse of an empty container should be collected and disposed of as hazardous waste.[8] For highly toxic chemicals, the first three rinses must be collected.[8]

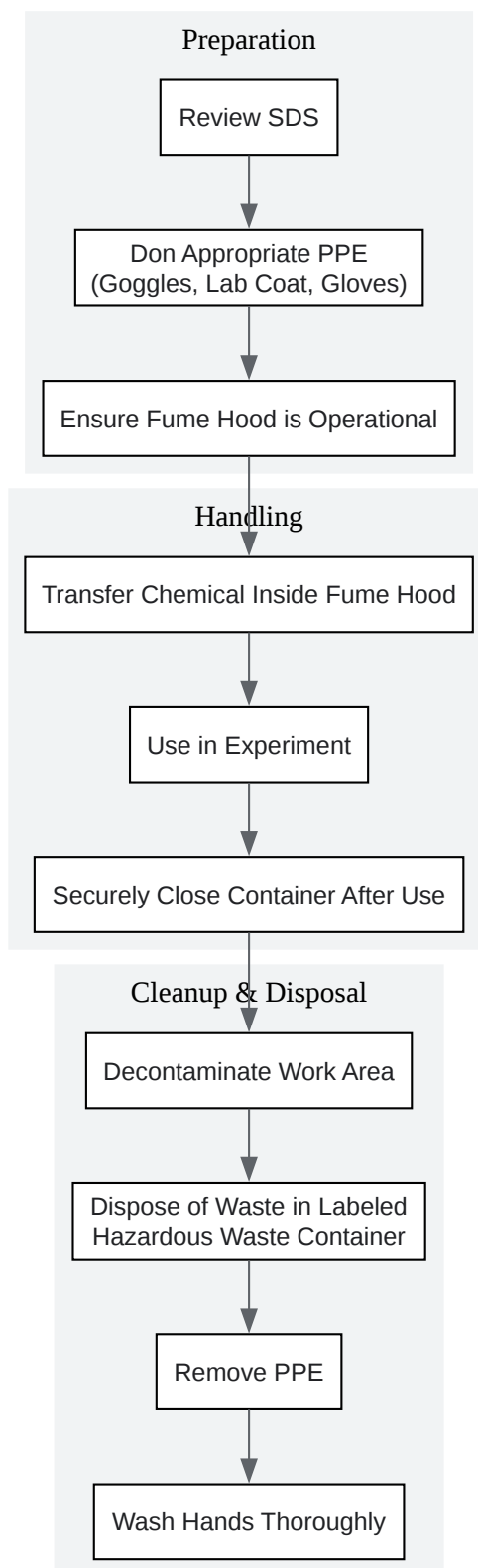
Experimental Protocols and Data

Physical and Chemical Properties:

Property	Value
CAS Number	518070-17-2[9]
Molecular Formula	C7H5F2IO
Molecular Weight	270.016 g/mol
Appearance	Light yellow liquid[1]
Purity	95%
Storage Temperature	2-8 °C

Operational Plans

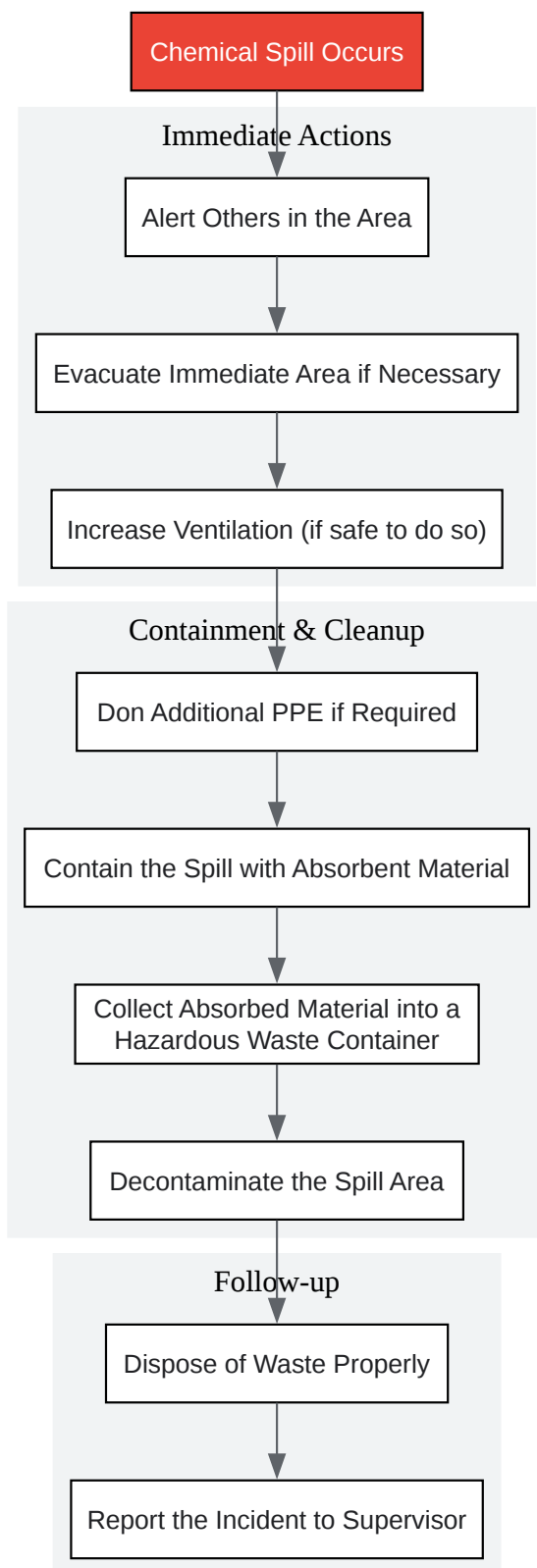
Standard Operating Procedure for Handling 1-(Difluoromethoxy)-3-iodobenzene



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Caption: Standard Operating Procedure for Handling **1-(Difluoromethoxy)-3-iodobenzene**.

Chemical Spill Response Plan

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Caption: Chemical Spill Response Plan for **1-(Difluoromethoxy)-3-iodobenzene**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 1-(Difluoromethoxy)-3-iodobenzene]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1333251#personal-protective-equipment-for-handling-1-difluoromethoxy-3-iodobenzene]

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